

# N-Cyclohexylhydroxylamine: A Technical Guide to Potential Research Areas

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## Compound of Interest

Compound Name: *N-Cyclohexylhydroxylamine*

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## Abstract

**N-Cyclohexylhydroxylamine** (CHA) is a versatile organic compound with significant potential in various research and development domains, particularly in medicinal chemistry and materials science. Its unique chemical structure, featuring a hydroxylamine group attached to a cyclohexyl moiety, makes it a valuable precursor for the synthesis of a range of bioactive molecules and functional materials. This technical guide provides an in-depth overview of the core properties of **N-Cyclohexylhydroxylamine**, detailed experimental protocols, and explores promising avenues for future research and application.

## Physicochemical Properties

**N-Cyclohexylhydroxylamine** is a solid at room temperature with a melting point of 139-140 °C.<sup>[1][2]</sup> It is crucial to distinguish between the free base (**N-Cyclohexylhydroxylamine**) and its more commonly supplied hydrochloride salt, as their physical and chemical properties differ.

Table 1: Physicochemical Data of **N-Cyclohexylhydroxylamine** and its Hydrochloride Salt

Property	N-Cyclohexylhydroxylamine	N-Cyclohexylhydroxylamine Hydrochloride
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO[3]	C <sub>6</sub> H <sub>13</sub> NO·HCl[4]
Molecular Weight	115.17 g/mol [1]	151.63 g/mol [4]
CAS Number	2211-64-5[1]	25100-12-3[4]
Melting Point	139-140 °C[1]	166-171 °C[4]
Appearance	Solid[1]	Powder[5]
Solubility	Information not widely available	Soluble in water[4]
Storage Temperature	-20°C[1]	Room Temperature (in an inert atmosphere)[4]

Table 2: Spectroscopic Data for **N-Cyclohexylhydroxylamine** Hydrochloride

Spectroscopy	Data
<sup>1</sup> H NMR	Spectral data available, though specific peak assignments require further analysis.[3]
<sup>13</sup> C NMR	Spectral data available, though specific peak assignments require further analysis.[4]
IR (ATR)	Spectral data available, key stretches associated with N-H, O-H, and C-H bonds are expected.[2]

## Synthesis of N-Cyclohexylhydroxylamine

While a definitive, detailed, and widely published protocol for the synthesis of **N-Cyclohexylhydroxylamine** is not readily available in the public domain, a plausible synthetic route can be inferred from the synthesis of analogous hydroxylamines. A common method involves the reduction of the corresponding oxime.

## Proposed Experimental Protocol: Synthesis via Reduction of Cyclohexanone Oxime

This protocol is a representative method and may require optimization.

### Materials:

- Cyclohexanone oxime
- Sodium borohydride ( $\text{NaBH}_4$ ) or another suitable reducing agent
- Ethanol or another suitable solvent
- Hydrochloric acid (for pH adjustment)
- Sodium hydroxide (for neutralization)
- Dichloromethane or other organic solvent for extraction
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware

### Procedure:

- **Dissolution:** In a round-bottom flask, dissolve cyclohexanone oxime in ethanol.
- **Reduction:** Cool the solution in an ice bath. Slowly add sodium borohydride in portions while stirring. The reaction is exothermic, and the temperature should be maintained below  $20^\circ\text{C}$ .
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, cautiously add hydrochloric acid to neutralize the excess reducing agent and adjust the pH to acidic.

- **Basification and Extraction:** Neutralize the solution with a sodium hydroxide solution to a basic pH. Extract the aqueous layer multiple times with dichloromethane.
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **N-Cyclohexylhydroxylamine**.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system.

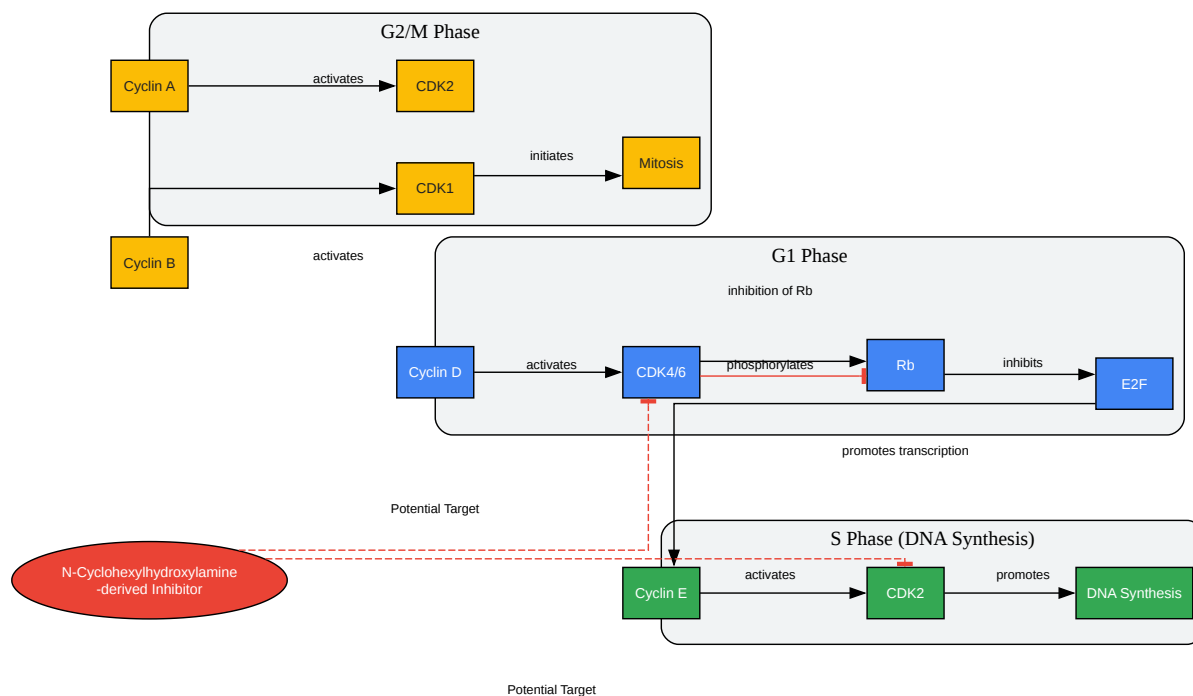
## Potential Research Areas and Applications

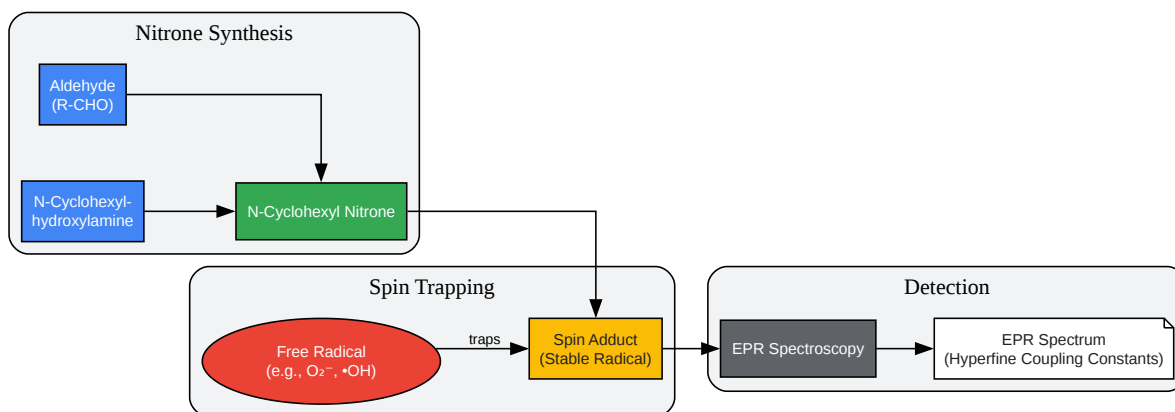
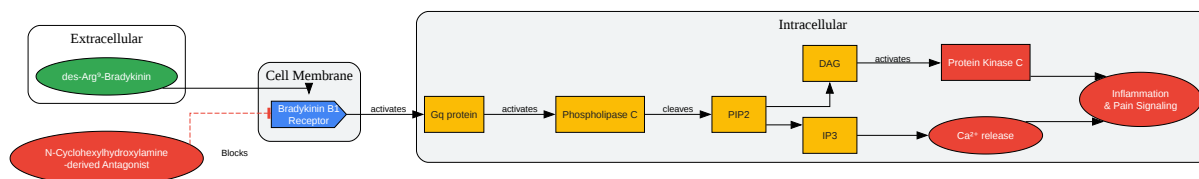
**N-Cyclohexylhydroxylamine** serves as a key building block in the synthesis of various high-value compounds.

## Synthesis of Kinase Inhibitors

**N-Cyclohexylhydroxylamine** is a reactant in the preparation of cyclin-dependent kinase (CDK) inhibitors, which are promising anti-tumor agents.[2][6] CDKs are crucial for cell cycle regulation, and their inhibition can halt the proliferation of cancer cells.

Signaling Pathway Diagram: Cyclin-Dependent Kinase (CDK) Pathway in Cell Cycle Regulation





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